

Comprehensive Spectroscopic Guide: 3-(4-Methylpyridin-3-yl)propan-1-ol[1]

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Compound of Interest

Compound Name: 3-(4-Methylpyridin-3-yl)propan-1-ol

CAS No.: 1527974-72-6

Cat. No.: B1489162

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Executive Summary

3-(4-Methylpyridin-3-yl)propan-1-ol is a 3,4-disubstituted pyridine featuring a primary alcohol on a propyl linker at the C3 position and a methyl group at the C4 position.[1] This specific substitution pattern creates a unique electronic environment, distinguishing it from common 3- or 4-monosubstituted pyridines.[1] Accurate characterization requires differentiating the 3,4-substitution from 3,5- or 2,4-isomers, primarily through scalar coupling analysis in

¹H NMR and fragmentation logic in Mass Spectrometry.[1]

Chemical Profile & Synthesis Context[1][2]

- IUPAC Name: **3-(4-Methylpyridin-3-yl)propan-1-ol**[1][2][3][4]
- Molecular Formula: CN1C=CC=C(C1)CCO

H

NO[1][5]

- Molecular Weight: 151.21 g/mol [1]
- CAS Number: 1527974-72-6[1][2][3][4][6]
- Key Structural Features:
 - Pyridine Ring: Electron-deficient aromatic system.[1]
 - C4-Methyl: Weakly electron-donating (+I effect), shielding ortho/para positions.[1]
 - C3-Propyl Alcohol: Flexible aliphatic chain with a terminal hydroxyl group.[1]

Synthesis Context for Impurity Profiling: This compound is typically synthesized via Heck coupling of 3-bromo-4-methylpyridine with allyl alcohol (or alkyl acrylates followed by reduction) or via Lithiation of 3-bromo-4-methylpyridine followed by reaction with oxetane.[1]

- Common Impurities: 3-Bromo-4-methylpyridine (starting material), 3-(4-methylpyridin-3-yl)propanoic acid (oxidation byproduct), or isomeric coupling products.[1]

Spectroscopic Characterization

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The

¹H NMR spectrum is the definitive tool for structural confirmation.[1] The 3,4-substitution pattern destroys the symmetry of the pyridine ring, resulting in three distinct aromatic signals.[1]

¹H NMR Data (400 MHz, CDCl₃)

)

Position	Shift (, ppm)	Multiplicity	(Hz)	Assignment Logic
H-2	8.32 – 8.38	Singlet (s)	-	Deshielded by adjacent Nitrogen and aromatic ring current. ^[1] Appears as a singlet due to lack of strong ortho coupling (C3 is substituted). ^[1]
H-6	8.28 – 8.32	Doublet (d)	5.0	Deshielded (adj. ^[1] Nitrogen). Couples with H-5.
H-5	7.05 – 7.10	Doublet (d)	5.0	Shielded relative to H-2/H-6. ^[1] Ortho to the C4-Methyl group (electron-donating). ^[1]
OH	2.50 – 3.50	Broad Singlet	-	Exchangeable proton. ^[1] Shift varies with concentration and water content. ^[1]
H-3'	3.65 – 3.72	Triplet (t)	6.5	to Oxygen. ^[1] Deshielded methylene. ^[1]

H-1'	2.65 – 2.75	Triplet (t)	7.5	Benzylic-like position (to Pyridine).[1]
C4-Me	2.25 – 2.35	Singlet (s)	-	Characteristic aromatic methyl group.[1]
H-2'	1.80 – 1.92	Multiplet (m)	-	Central methylene of the propyl chain.[1]

C NMR Data (100 MHz, CDCl₃)

)

- Aromatic Carbons:

150.2 (C-2), 147.5 (C-6), 145.8 (C-4), 135.2 (C-3), 125.4 (C-5).[1]

- Note: C-2 and C-6 are most deshielded due to Nitrogen. C-4 is deshielded by the methyl group (

-effect) but shielded by resonance.[1]

- Aliphatic Carbons:

61.5 (C-3', CH

OH), 31.8 (C-2'), 29.5 (C-1'), 19.2 (Ar-CH

).[1]

B. Mass Spectrometry (MS)

The fragmentation pattern is dominated by the stability of the pyridine ring and the cleavage of the alkyl chain.[1]

- Ionization Mode: EI (70 eV) or ESI (+).

- Molecular Ion (M

):

151.1 (Base peak in ESI; prominent in EI).[\[1\]](#)

- Key Fragments (EI):

- 133 (M - 18): Loss of H

O. Characteristic of primary alcohols.[\[1\]](#)

- 120 (M - 31): Loss of

CH

OH.[\[1\]](#) Cleavage between C2' and C3'.[\[1\]](#)

- 106 (M - 45): Loss of propyl chain fragment (C

H

OH).[\[1\]](#) Formation of the stable 3,4-lutidinyI cation (dimethylpyridine-like species).[\[1\]](#)

- 92/93: Pyridyl cation species.

C. Infrared Spectroscopy (IR)[\[1\]](#)

- O-H Stretch: 3200–3400 cm

(Broad, strong).[\[1\]](#)

- C-H Stretch (Aromatic): 3010–3080 cm

(Weak).[\[1\]](#)

- C-H Stretch (Aliphatic): 2850–2960 cm

(Medium).[\[1\]](#)

- C=N / C=C Ring Modes: 1590–1605 cm

and 1480–1500 cm

(Characteristic of pyridine).[1]

- C-O Stretch: 1050–1070 cm

(Primary alcohol).[1]

Experimental Protocols

Protocol 1: NMR Sample Preparation

Objective: Obtain high-resolution spectra without solvent interference.[1]

- Solvent Selection: Use CDCl

(Chloroform-d) as the primary solvent.[1] If solubility is poor or OH peak overlaps with signals of interest, use DMSO-d

. [1]

- Preparation:

- Weigh 5–10 mg of the sample into a clean vial.[1]

- Add 0.6 mL of CDCl

(containing 0.03% TMS as internal standard).

- Filter the solution through a cotton plug into the NMR tube to remove suspended solids.[1]

- Acquisition:

- Run standard

H (16 scans) and

C (256-512 scans).[1]

- Crucial Step: If the "H-2" singlet is ambiguous, run a NOESY or HMBC experiment. H-2 will show a correlation to the C4-Methyl group (long-range), whereas H-6 will not.[1]

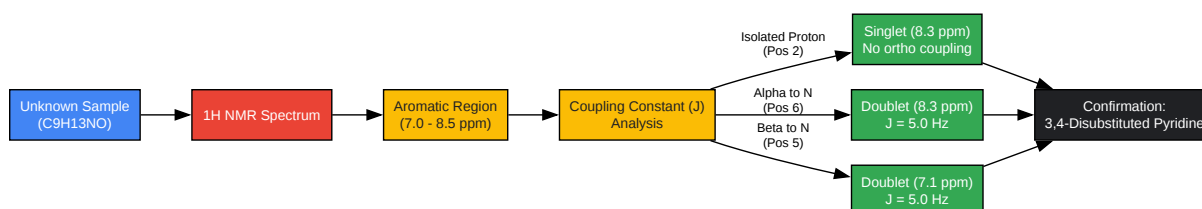
Protocol 2: GC-MS Analysis

Objective: Assess purity and confirm molecular weight.[1]

- Column: DB-5ms or equivalent (30 m x 0.25 mm, 0.25 μ m film).[1]
- Inlet: Split mode (20:1), 250 °C.
- Carrier Gas: Helium at 1.0 mL/min.
- Temperature Program:
 - Hold 60 °C for 1 min.
 - Ramp 20 °C/min to 280 °C.
 - Hold 5 min.
- Detection: MS (EI, 70 eV), Scan range 40–300 amu.

Visualization of Structural Elucidation[1]

The following diagram illustrates the logic flow for assigning the NMR signals to the specific 3,4-substitution pattern, ruling out isomers.

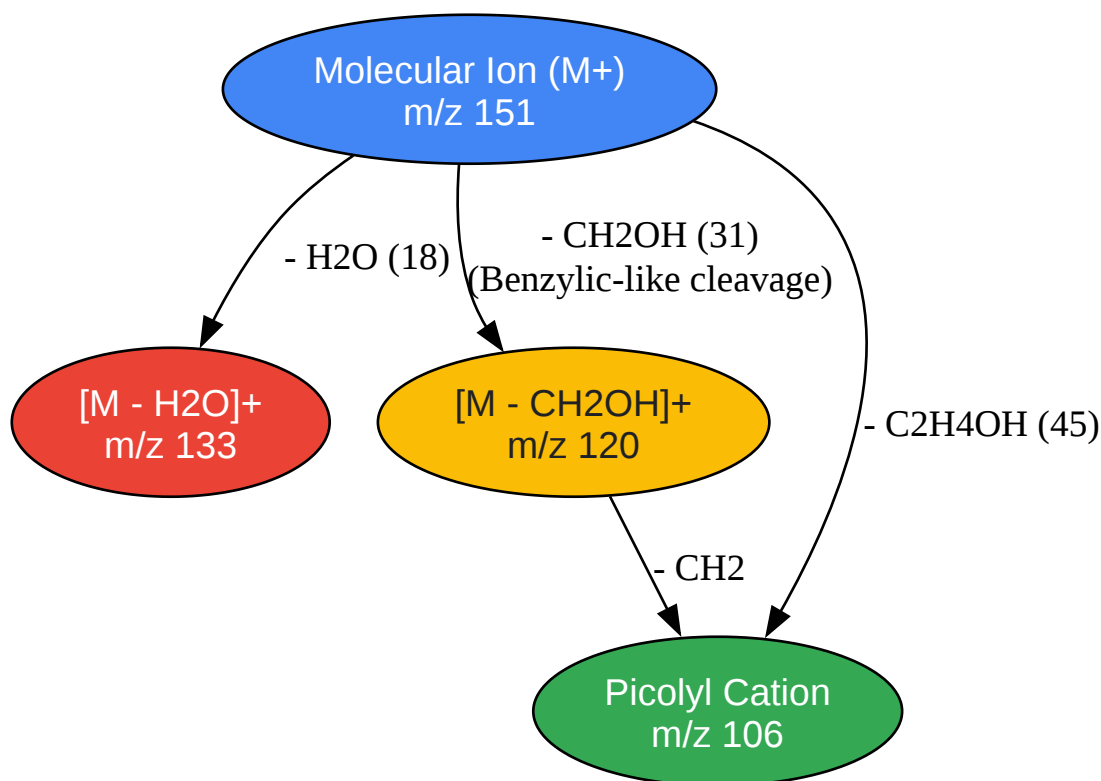


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Caption: Logic flow for confirming the 3,4-substitution pattern via ¹H NMR coupling constants.

MS Fragmentation Pathway

The following diagram details the primary fragmentation routes expected in Electron Impact (EI) mass spectrometry.



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Caption: Primary EI-MS fragmentation pathways for **3-(4-Methylpyridin-3-yl)propan-1-ol**.

Quality Control & Troubleshooting

Issue	Observation	Root Cause	Remediation
Broad OH Peak	OH signal spans >1 ppm or is missing. ^[1]	"Wet" solvent (H O exchange) or concentration too low. ^[1]	Dry sample under high vacuum; use fresh ampoule of CDCl ₃ . ^[1]
Extra Doublets	Additional aromatic signals at 7.2 / 8.5 ppm. ^[1]	Presence of 3-bromo-4-methylpyridine (Starting Material). ^[1]	Check integration ratio. Recrystallize or run column chromatography.
Aldehyde Peak	Signal at ~10.0 ppm. ^[1]	Oxidation of alcohol to aldehyde. ^[1]	Store under inert atmosphere (Argon/N ₂) at -20°C.

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